

Essential Safety and Logistical Information for Handling FK-453

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Compound of Interest

Compound Name: FK-453

Cat. No.: B1672742

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Handling of **FK-453**

This document provides immediate, essential safety and logistical information for the handling of **FK-453**, a potent and selective adenosine A1 receptor antagonist. The following procedural guidance is intended to ensure the safe use, storage, and disposal of this compound in a laboratory setting.

Chemical Identification

- Compound Name: (E)-1-[(2R)-2-(2-hydroxyethyl)piperidin-1-yl]-3-(2-phenylpyrazolo[1,5-a]pyridin-3-yl)prop-2-en-1-one
- CAS Number: 121524-18-3
- Molecular Formula: C₂₃H₂₅N₃O₂
- Molecular Weight: 375.46 g/mol

Hazard Assessment

According to the available Safety Data Sheet (SDS), **FK-453** is not classified as a hazardous substance or mixture. However, as a matter of good laboratory practice, it is prudent to handle all chemical substances with a comprehensive safety approach.

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **FK-453** to minimize exposure.[\[1\]](#)

PPE Category	Recommended Equipment
Eye Protection	Safety goggles with side-shields
Hand Protection	Protective gloves (e.g., nitrile)
Body Protection	Impervious clothing (e.g., lab coat)
Respiratory	A suitable respirator should be used when dust or aerosols are generated.

Operational and Disposal Plans

Handling and Storage

- Handling: Avoid inhalation and contact with eyes and skin.[\[1\]](#) Use in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#) Avoid the formation of dust and aerosols.[\[1\]](#)
- Storage: Keep the container tightly sealed in a cool, well-ventilated area.[\[1\]](#) The recommended storage temperature is 2-8°C.[\[1\]](#) For short-term shipping (less than 2 weeks), room temperature is acceptable.[\[1\]](#) Keep away from direct sunlight and sources of ignition.[\[1\]](#)

Spill and Emergency Procedures

In the event of a spill or exposure, follow these procedures:

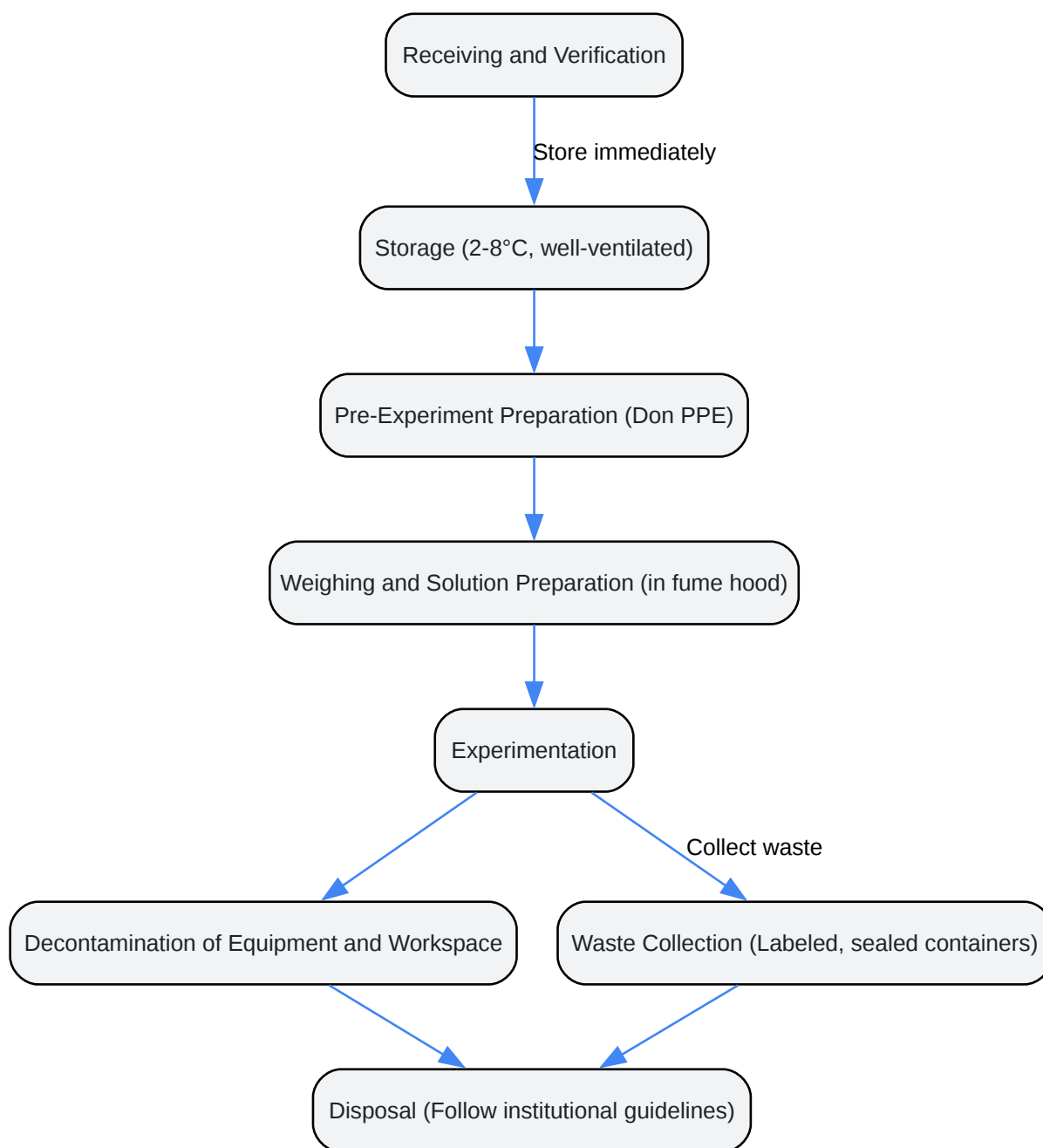
Emergency Situation	First Aid and Spill Response
Eye Contact	Immediately flush eyes with large amounts of water, separating eyelids with fingers. Remove contact lenses if present. Promptly seek medical attention.[1]
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes. Seek medical attention.[1]
Inhalation	Relocate to fresh air. If breathing is difficult, provide cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation.[1]
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[1]
Spill Cleanup	Use full personal protective equipment.[1] Avoid breathing vapors, mist, dust, or gas.[1] Ensure adequate ventilation.[1] Absorb solutions with a liquid-binding material (e.g., diatomite).[1] Decontaminate surfaces by scrubbing with alcohol.[1] Dispose of contaminated material according to local regulations.[1]

Disposal

Dispose of **FK-453** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Prevent the product from entering drains, water courses, or the soil.[1]

Experimental Workflow for Handling FK-453

The following diagram outlines the standard operating procedure for working with **FK-453** in a laboratory setting.

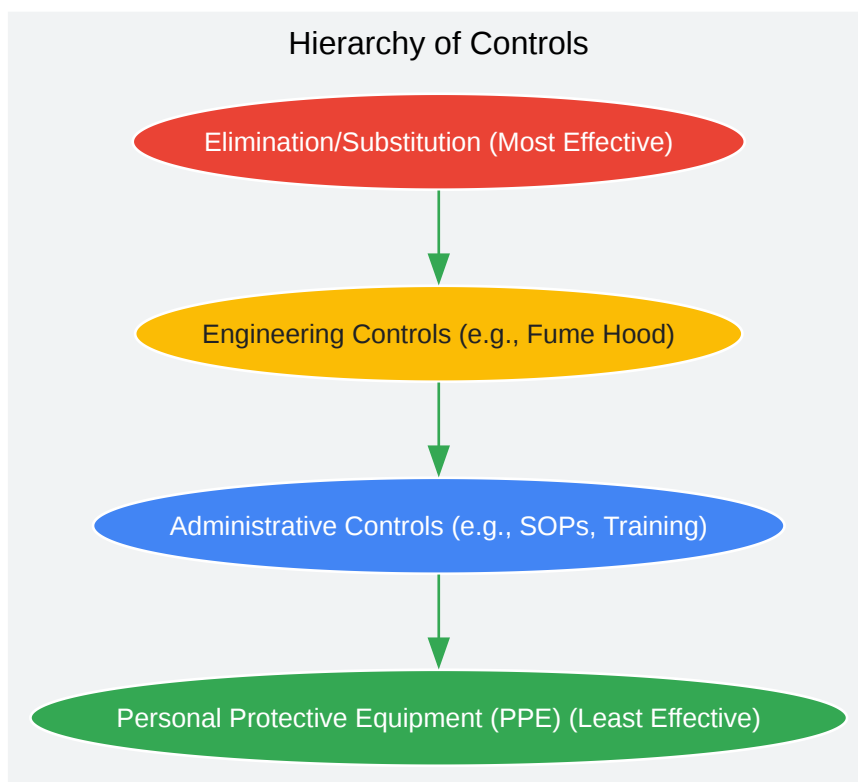


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Caption: Standard workflow for handling **FK-453** from receipt to disposal.

Hierarchy of Safety Controls for FK-453

This diagram illustrates the logical relationship of safety controls to be implemented when handling **FK-453**, from most to least effective.



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Caption: Hierarchy of safety controls for minimizing risk when handling **FK-453**.

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References

- 1. chemscene.com [chemscene.com]
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